

Stability of Flusilazole in different storage conditions

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Compound of Interest

Compound Name: *Flusilazole*

Cat. No.: *B1673485*

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Flusilazole Stability Technical Support Center

Welcome to the Technical Support Center for **Flusilazole**. This resource is designed for researchers, scientists, and drug development professionals to provide comprehensive information and guidance on the stability of **Flusilazole** under various storage conditions.

Troubleshooting Guide & FAQs

This section addresses common issues and questions that may arise during the handling and storage of **Flusilazole** in a laboratory setting.

Question/Issue	Possible Cause(s)	Recommended Solution(s)
Unexpectedly low assay results for Flusilazole standard solutions.	Degradation of the compound due to improper storage.	Ensure Flusilazole is stored in a cool, dry, and dark place. For long-term storage, refrigeration is recommended. Avoid exposure to direct sunlight or high temperatures. Prepare fresh standard solutions for critical experiments.
Inconsistent results in stability studies across different pH conditions.	Flusilazole's solubility is pH-dependent. At higher pH, its solubility in aqueous solutions decreases, which might be misinterpreted as degradation.	When conducting stability studies in aqueous buffers, ensure that the concentration of Flusilazole does not exceed its solubility at the tested pH. It is crucial to differentiate between precipitation and degradation. Consider using a co-solvent if higher concentrations are necessary, but validate its inertness.
Appearance of unknown peaks in chromatograms of stored Flusilazole samples.	This could indicate the presence of degradation products. The primary degradation product of Flusilazole is bis(4-fluorophenyl)(methyl)silanol.	Characterize the unknown peaks using mass spectrometry (MS) to confirm their identity. If degradation is confirmed, review storage conditions (temperature, light exposure, and container compatibility).
How should I store Flusilazole in the laboratory for short-term and long-term use?	N/A	For short-term use (days to weeks), store solid Flusilazole in a tightly sealed container at room temperature, protected from light. For long-term storage, it is advisable to keep it in a refrigerator at 2-8°C.

Is Flusilazole sensitive to light? N/A

While Flusilazole is considered relatively stable to light, prolonged exposure to direct sunlight can lead to slow degradation. It is best practice to store it in amber vials or in the dark.

What is the expected shelf-life of Flusilazole under optimal conditions? N/A

When stored as a solid in a cool, dry, and dark environment, Flusilazole is chemically stable for at least two years.

Data on Flusilazole Stability

The following tables summarize the stability of **Flusilazole** under different environmental conditions based on available data.

Table 1: Thermal Stability of Flusilazole

Temperature	Duration	Observation	Reference
54°C	14 days	No significant degradation observed in formulated products.	[1]
90-120°C	Not specified	>99% of Flusilazole remained unchanged under simulated industrial processing conditions (pasteurization, boiling, etc.).	[2]
>310°C (>590°F)	Not applicable	Decomposition temperature.	

Table 2: Hydrolytic Stability of Flusilazole

pH	Temperature	Half-life	Observation	Reference
5	25°C	> 30 days	Stable to hydrolysis.	[3]
7	25°C	> 30 days	Stable to hydrolysis.	[3]
9	25°C	> 30 days	Stable to hydrolysis.	[3]

Table 3: Photostability of Flusilazole

Light Source	pH	Half-life (DT ₅₀)	Observation	Reference
Simulated Sunlight	7	60-80 days	Very slow photolysis.	[3]
Natural Sunlight	Not specified	~97 days	Slow degradation on soil surfaces.	[2]

Table 4: Stability in Organic Solvents

Solvent	Observation	Reference
Acetone	Soluble and generally stable, however, some studies on other pesticides have shown potential for degradation.	[4][5]
Acetonitrile	Soluble and a suitable solvent for analysis. Acidification (e.g., with 0.1% acetic acid) can improve the stability of some pesticides in acetonitrile.	[4]
Methanol	Soluble, but caution is advised as some triazole fungicides can undergo methanolysis during long-term storage.	[6][7]

Experimental Protocols

This section provides detailed methodologies for key experiments related to **Flusilazole** stability testing.

Accelerated Storage Stability Test (Based on CIPAC Method MT 46.1)

Objective: To assess the stability of a **Flusilazole** formulation under elevated temperature conditions.

Apparatus:

- Glass containers with airtight seals.
- A calibrated oven capable of maintaining a constant temperature of $54 \pm 2^{\circ}\text{C}$.
- Analytical balance.
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography with Flame Ionization Detection (GC-FID) system.

Procedure:

- Accurately weigh a representative sample of the **Flusilazole** formulation into a suitable glass container.
- Seal the container tightly to prevent the loss of volatile components.
- Place the container in the oven maintained at $54 \pm 2^{\circ}\text{C}$.
- Store the sample in the oven for 14 days.
- After 14 days, remove the sample from the oven and allow it to cool to room temperature.
- Visually inspect the sample for any physical changes such as color change, phase separation, or crystal growth.

- Determine the active ingredient content of both the stored and an unstored (control) sample using a validated analytical method (e.g., HPLC-UV).
- The active ingredient content of the stored sample should not be less than 97% of the initial content.^[1]

Hydrolysis Study

Objective: To determine the rate of hydrolysis of **Flusilazole** at different pH values.

Apparatus:

- Sterile aqueous buffer solutions of pH 5, 7, and 9.
- Constant temperature bath or incubator set at $25 \pm 1^\circ\text{C}$.
- Sterile, sealed containers (e.g., amber glass vials).
- HPLC-UV or LC-MS system for analysis.

Procedure:

- Prepare sterile aqueous buffer solutions at pH 5, 7, and 9.
- Prepare a stock solution of **Flusilazole** in a water-miscible organic solvent (e.g., acetonitrile).
- Add a small aliquot of the **Flusilazole** stock solution to each buffer solution to achieve a final concentration that is below its aqueous solubility limit. The concentration of the organic solvent should be kept to a minimum (typically <1%).
- Dispense the solutions into sterile, sealed containers and place them in a constant temperature bath at 25°C , protected from light.
- At predetermined time intervals (e.g., 0, 1, 3, 7, 14, and 30 days), withdraw an aliquot from each container.
- Analyze the samples immediately for the concentration of **Flusilazole** using a validated stability-indicating HPLC method.

- Calculate the rate of hydrolysis and the half-life at each pH.

Photostability Study

Objective: To evaluate the degradation of **Flusilazole** upon exposure to light.

Apparatus:

- A photostability chamber equipped with a light source that simulates natural sunlight (e.g., a xenon lamp).
- Quartz or borosilicate glass containers that are transparent to the light source.
- Control samples wrapped in aluminum foil to protect them from light.
- HPLC-UV or LC-MS system for analysis.

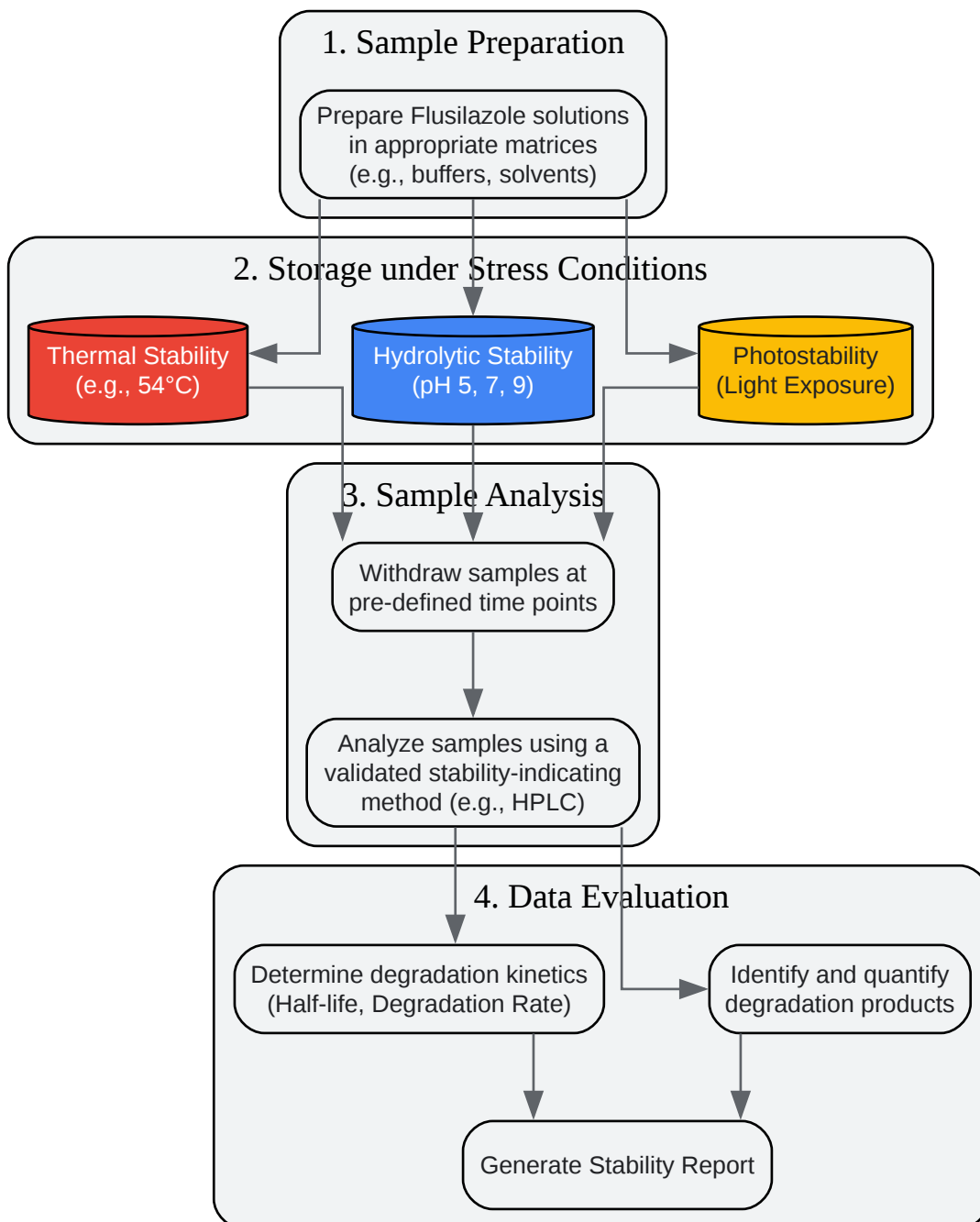
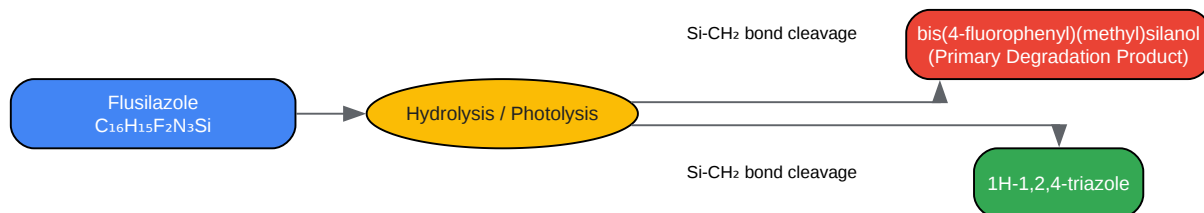
Procedure:

- Prepare a solution of **Flusilazole** in a suitable solvent (e.g., water with a co-solvent if necessary).
- Place the solution in the light-transparent containers. Prepare identical control samples and wrap them securely in aluminum foil.
- Place both the test and control samples in the photostability chamber.
- Expose the samples to a controlled light intensity for a defined period.
- At specific time points, withdraw aliquots from both the exposed and control samples.
- Analyze the samples to determine the concentration of **Flusilazole**.
- Compare the concentration of **Flusilazole** in the exposed samples to that in the control samples to determine the extent of photodegradation.

Visualizations

Flusilazole Degradation Pathway

The primary degradation pathway for **Flusilazole** involves the cleavage of the silicon-methylene (Si-CH₂) bond, leading to the formation of bis(4-fluorophenyl)(methyl)silanol.



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References

- 1. Flusilazole (Ref: DPX H6573) [sitem.herts.ac.uk]
- 2. fao.org [fao.org]
- 3. MT 46 - Accelerated storage procedure [cipac.org]
- 4. Evaluation of common organic solvents for gas chromatographic analysis and stability of multiclass pesticide residues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Stability of Mycotoxins in Individual Stock and Multi-Analyte Standard Solutions - PMC [pmc.ncbi.nlm.nih.gov]
- 7. [PDF] Instability of some trichothecenes in methanol. | Semantic Scholar [semanticscholar.org]
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